

Field Application Techniques for Cymiazole in Apiaries: Application Notes and Protocols

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Compound of Interest

Compound Name: **Cymiazole**
Cat. No.: **B1669654**

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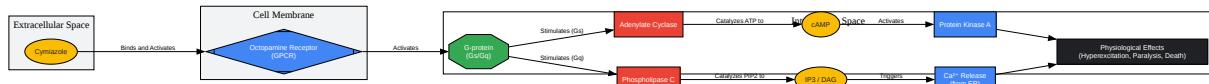
Introduction

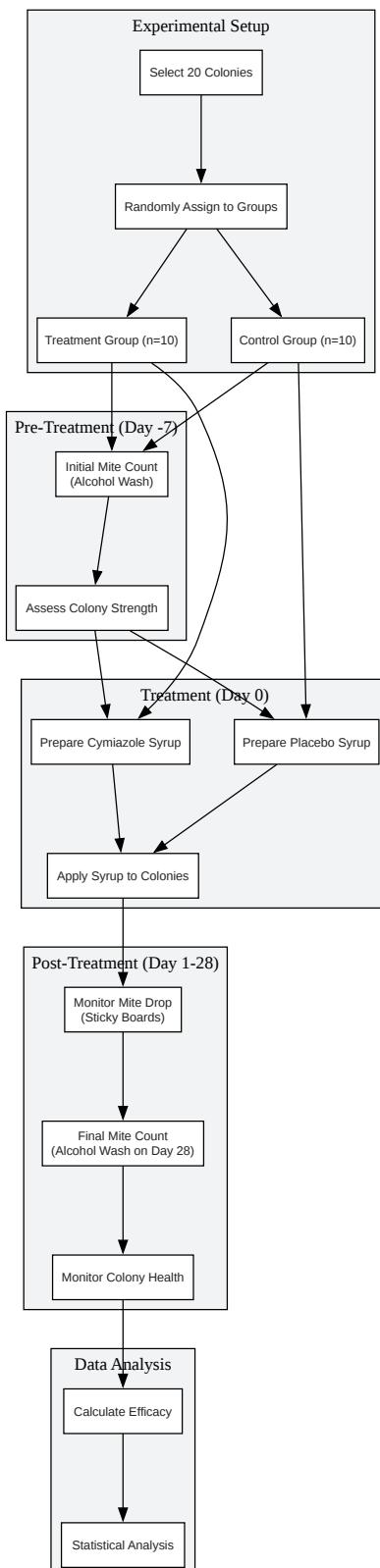
Cymiazole is a formamidine acaricide that has been utilized in apiaries for the control of the ectoparasitic mite Varroa destructor. Marketed under trade names such as Apitol®, it functions as a systemic miticide. When administered orally to honey bees, it is absorbed into the hemolymph, and subsequently ingested by Varroa mites feeding on the bees. This document provides detailed application notes and experimental protocols for the field application of **Cymiazole**, intended for research and drug development purposes.

Mechanism of Action

Cymiazole acts as an agonist on octopamine receptors within the nervous system of the Varroa mite^[1]. Octopamine, a biogenic amine, functions as a neurotransmitter, neuromodulator, and neurohormone in invertebrates. The binding of **Cymiazole** to these G-protein coupled receptors (GPCRs) mimics the action of octopamine, leading to a cascade of downstream signaling events. This overstimulation of the octopaminergic system results in hyperexcitation, paralysis, and ultimately, the death of the mite^[1]. The selective toxicity of **Cymiazole** is attributed to the differences in octopamine receptor sensitivity between the target mite and the non-target honey bee.

Signaling Pathway of Cymiazole in Varroa Mites



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References

- 1. Cymiazol (Ref: CGA 50439) [sitem.herts.ac.uk]
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